

A Comparative Analysis of 2,4- and 2,5-Dimethylphenylacetic Acid Isomers

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Compound of Interest

Compound Name: 2,4-Dimethylphenylacetic acid

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A comprehensive comparative guide for researchers, scientists, and drug development professionals on the properties, synthesis, and biological relevance of **2,4-Dimethylphenylacetic acid** and 2,5-Dimethylphenylacetic acid.

This guide provides a detailed comparison of the physicochemical properties of the two isomers, outlines experimental protocols for their synthesis and characterization, and explores their potential biological activities.

Physicochemical Properties

The positional difference of a single methyl group on the phenyl ring between **2,4-Dimethylphenylacetic acid** and 2,5-Dimethylphenylacetic acid leads to variations in their physical and chemical characteristics. A summary of their key physicochemical properties is presented below.

Property	2,4-Dimethylphenylacetic Acid	2,5-Dimethylphenylacetic Acid
CAS Number	6331-04-0	13612-34-5
Molecular Formula	C ₁₀ H ₁₂ O ₂	C ₁₀ H ₁₂ O ₂
Molecular Weight	164.20 g/mol	164.20 g/mol
Melting Point	128-132 °C[1]	80.5-81.5 °C[2], 126-130 °C[3], 128-130 °C[4]
Boiling Point	251.67 °C (rough estimate)[1]	293.4 ± 9.0 °C at 760 mmHg
Density	1.0326 (rough estimate)[1]	1.1 ± 0.1 g/cm ³
pKa	4.44±0.10 (Predicted)[5]	4.31±0.10 (Predicted)[4]
Flash Point	>230 °F[5]	190.5 ± 13.9 °C

Note: A significant discrepancy exists in the reported melting points for 2,5-Dimethylphenylacetic acid, which may be attributable to different polymorphic forms or impurities.

Spectroscopic Data

While complete spectral data is extensive, representative ¹H-NMR and ¹³C-NMR chemical shifts provide insight into the chemical environment of the nuclei within each isomer.

Predicted ¹H-NMR Spectral Data:

- **2,4-Dimethylphenylacetic acid:** Protons on the phenyl ring would exhibit a characteristic splitting pattern. The two methyl groups and the methylene protons of the acetic acid moiety would appear as singlets in distinct regions of the spectrum.
- **2,5-Dimethylphenylacetic acid:** Similar to the 2,4-isomer, the aromatic protons would show a specific splitting pattern. The two methyl groups and the methylene protons would also be visible as singlets.

Predicted ¹³C-NMR Spectral Data:

- **2,4-Dimethylphenylacetic acid:** The spectrum would show distinct signals for the carboxyl carbon, the methylene carbon, the two methyl carbons, and the six aromatic carbons (with some overlap expected due to symmetry).
- **2,5-Dimethylphenylacetic acid:** The spectrum would also display signals for the carboxyl, methylene, and two methyl carbons, along with the aromatic carbons, with chemical shifts differing from the 2,4-isomer due to the different substitution pattern.

Biological Activity

The structural differences between the two isomers can influence their biological activity.

2,4-Dimethylphenylacetic Acid: Some phenylacetic acid derivatives have been investigated for their anti-inflammatory properties[6][7]. However, specific data on the anti-inflammatory or antimicrobial activity of **2,4-Dimethylphenylacetic acid** is not extensively documented in publicly available literature. It is important to distinguish it from 2,4-Dichlorophenoxyacetic acid (2,4-D), a common herbicide, as they are distinct compounds with different biological effects[8][9].

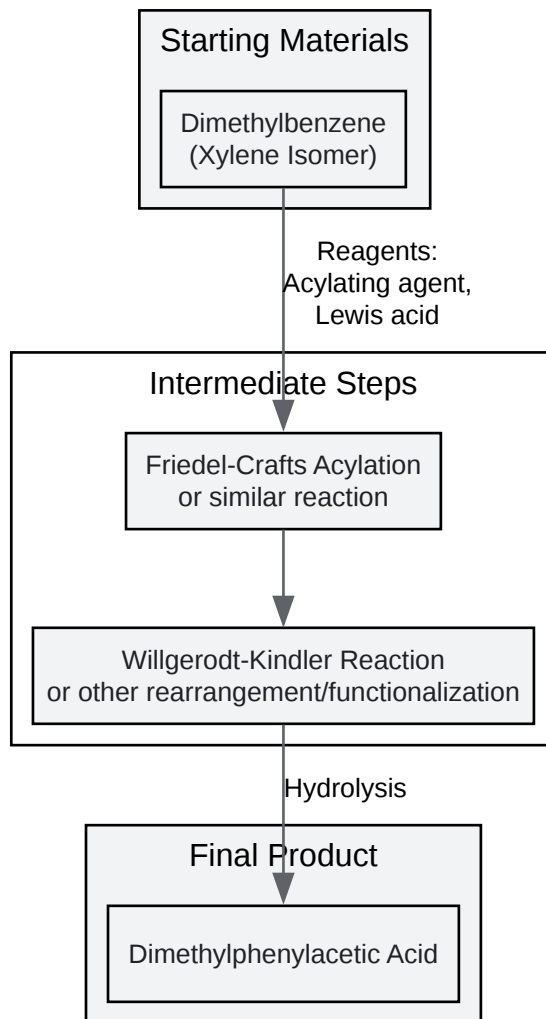
2,5-Dimethylphenylacetic Acid: The 2,5-dimethylphenyl structural motif is present in a number of compounds with known biological activity. Notably, this scaffold is a common feature in various antimicrobial agents[10]. Derivatives of 2,5-dimethylphenylacetic acid have been synthesized and investigated as potential antimicrobial candidates targeting multidrug-resistant Gram-positive pathogens[11]. Furthermore, it serves as a key intermediate in the synthesis of the insecticide spirotetramat[4]. Phenylacetic acid derivatives, in general, are also explored for their potential anti-inflammatory activities[6][7].

Experimental Protocols

Synthesis of Dimethylphenylacetic Acid Isomers

The synthesis of these isomers can be achieved through various organic chemistry reactions. Below is a generalized workflow.

General Synthesis Workflow for Dimethylphenylacetic Acids



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Figure 1: General synthesis workflow.

A detailed protocol for the synthesis of 2,5-Dimethylphenylacetic Acid via Friedel-Crafts Acylation followed by subsequent reactions is described in the literature[2].

Experimental Protocol: Synthesis of 2,5-Dimethylphenylacetic Acid[2]

- Friedel-Crafts Acylation: p-xylene is reacted with chloroacetyl chloride in the presence of a Lewis acid catalyst like aluminum chloride to produce 2-chloro-1-(2,5-dimethylphenyl)ethanone.

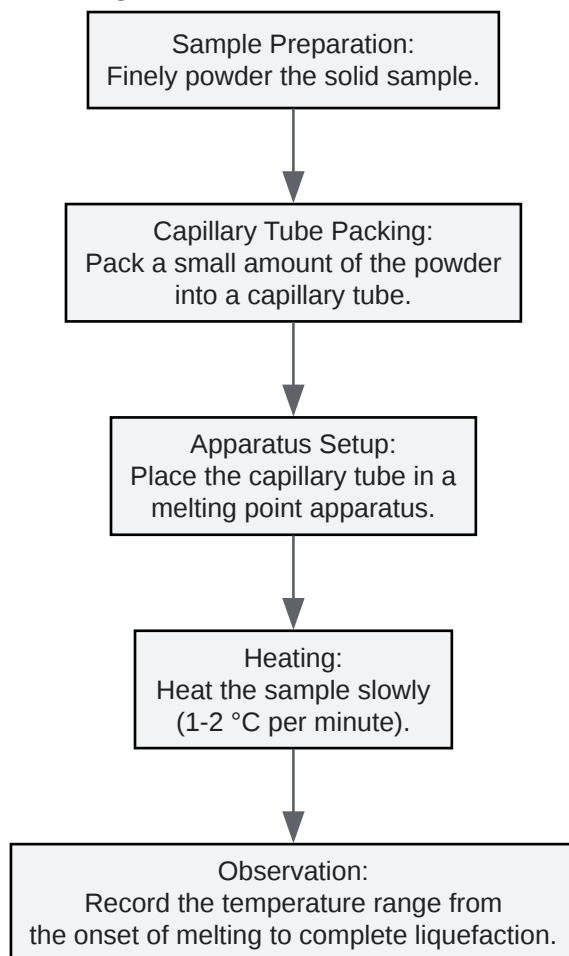
- Ketalization: The resulting ketone is then reacted with a diol (e.g., ethylene glycol) to form the corresponding ketal.
- Rearrangement: The ketal undergoes rearrangement to form a mixture of hydroxyalkyl 2,5-dimethylphenylacetates.
- Hydrolysis: The final step involves the hydrolysis of the ester mixture to yield 2,5-dimethylphenylacetic acid. The product is then isolated by filtration after acidification of the reaction mixture[2].

Characterization Methods

Melting Point Determination[1]

A common method for determining the melting point of an organic solid involves packing a small amount of the substance into a capillary tube and heating it in a calibrated apparatus.

Melting Point Determination Workflow



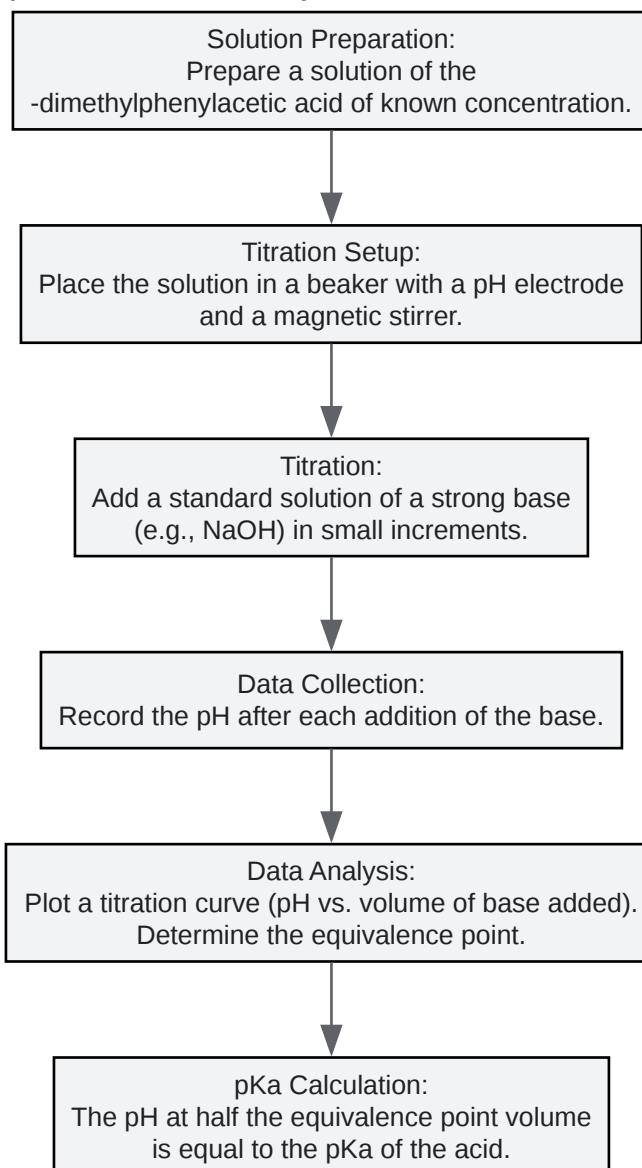
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Figure 2: Melting point determination workflow.

pKa Determination by Potentiometric Titration

The acid dissociation constant (pKa) can be determined by titrating a solution of the acid with a standard base and monitoring the pH.

pKa Determination by Potentiometric Titration



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Figure 3: pKa determination workflow.

Conclusion

2,4- and 2,5-Dimethylphenylacetic acid, while isomeric, exhibit distinct physicochemical properties and have different profiles in terms of their known biological activities and applications. The 2,5-isomer is a well-documented intermediate in the synthesis of agrochemicals and its structural motif is found in antimicrobial compounds. The properties and

applications of the 2,4-isomer are less extensively reported, highlighting an area for potential future research. The experimental protocols provided offer a foundation for further investigation and comparison of these and other related phenylacetic acid derivatives.

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